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Compound of Interest

Compound Name: 1-(4-Aminobutyl)piperidin-2-one

CAS No.: 1042770-52-4

Cat. No.: B1519429

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Abstract

Antibody-Drug Conjugates (ADCs) represent a cornerstone of targeted cancer therapy, merging the specificity of monoclonal antibodies with the potency of cytotoxic agents through a chemical linker.[1][2] The linker is a critical component that dictates the stability, solubility, and release mechanism of the payload, directly influencing the therapeutic index of the ADC.[3][4] This document provides a detailed application guide for researchers on the use of **1-(4-Aminobutyl)piperidin-2-one** as a foundational scaffold for creating novel, non-cleavable linkers. We will explore its chemical properties, a strategy for its conversion into a heterobifunctional linker, detailed protocols for conjugation to both payload and antibody, and methods for characterization. This guide is intended for drug development professionals seeking to expand their toolkit with next-generation linker technologies.

Introduction: The Central Role of the Linker in ADC Design

An ideal ADC linker must maintain a stable connection between the antibody and the cytotoxic payload during systemic circulation to prevent premature drug release, which can lead to off-

target toxicity and a diminished therapeutic window.[5] Upon internalization into the target cancer cell, the linker must then facilitate the efficient release of the active drug.[6][7] Linkers are broadly categorized as cleavable (responding to intracellular triggers like low pH or specific enzymes) or non-cleavable, which release the payload after lysosomal degradation of the antibody.[8]

Non-cleavable linkers offer the advantage of enhanced plasma stability, reducing the risk of off-target effects.[6] The resulting active metabolite—an amino acid-linker-payload complex—is also less likely to permeate cell membranes, potentially minimizing the "bystander effect."

This guide introduces **1-(4-Aminobutyl)piperidin-2-one**, a unique scaffold featuring a stable delta-valerolactam (piperidin-2-one) ring and a flexible four-carbon chain terminating in a primary amine. The inherent stability of the lactam ring makes it an excellent candidate for a non-cleavable linker core, while the terminal amine provides a versatile handle for initial payload attachment.

Properties and Functionalization of the 1-(4-Aminobutyl)piperidin-2-one Scaffold

The base scaffold, **1-(4-aminobutyl)piperidin-2-one**, presents a primary amine that is readily available for conjugation. However, to function as a bridge between a payload and an antibody, it must be converted into a heterobifunctional linker. This involves attaching the payload to the primary amine and subsequently introducing a second, orthogonal reactive group for antibody conjugation.

A common and highly effective strategy for antibody conjugation is targeting the thiol groups of cysteine residues.[9] Therefore, we will focus on a protocol to functionalize the **1-(4-aminobutyl)piperidin-2-one** scaffold with a maleimide group, creating a linker capable of reacting specifically with cysteines introduced into the antibody via reduction of interchain disulfides or through protein engineering.

Table 1: Physicochemical Properties of the Core Scaffold

Property	Value	Source
IUPAC Name	1-(4-aminobutyl)piperidin-2-one	-
Molecular Formula	C ₉ H ₁₈ N ₂ O	-
Molecular Weight	170.25 g/mol	-
Key Functional Groups	Primary Amine, Lactam (cyclic amide)	-
Predicted logP	-0.6 to -0.2	FooDB
Predicted Water Solubility	High	FooDB

Experimental Protocols and Workflows

This section details the complete workflow, from functionalizing the core scaffold to synthesizing and characterizing the final ADC.

Workflow Overview: ADC Synthesis

The overall process involves three main stages: functionalization of the linker, conjugation of the payload to the linker, and finally, conjugation of the linker-payload complex to the monoclonal antibody.

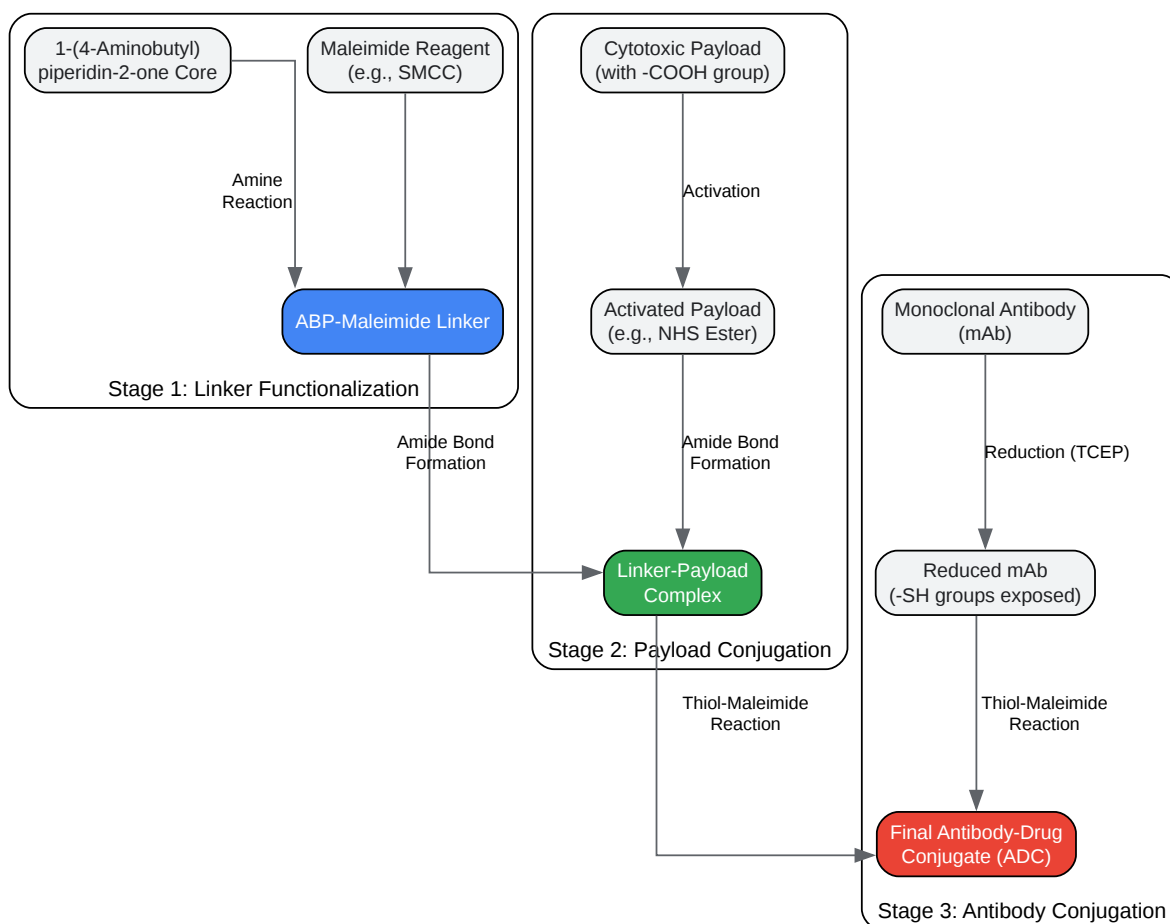


Fig. 1: ADC Synthesis Workflow

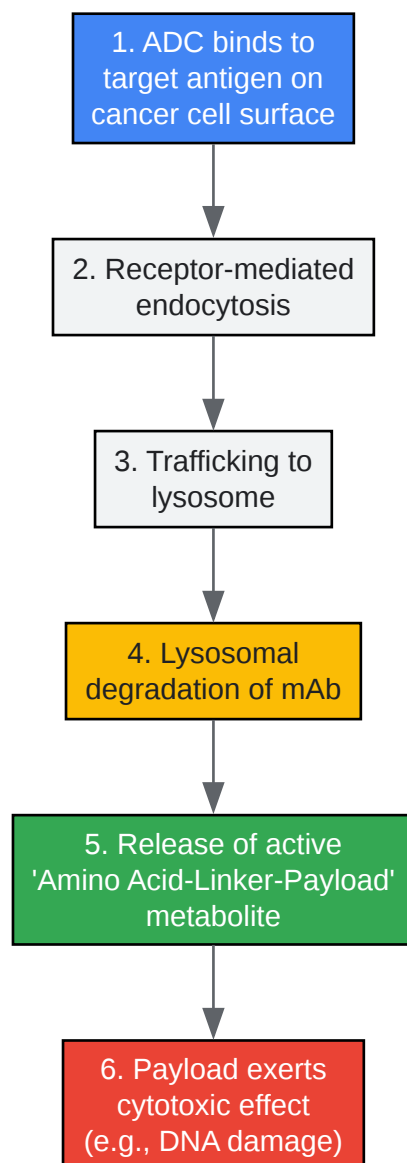


Fig. 2: Mechanism of Action for a Non-Cleavable ADC

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Sources

- 1. Antibody-Drug Conjugates: Functional Principles and Applications in Oncology and Beyond - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. [bioagilytix.com](https://www.bioagilytix.com) [[bioagilytix.com](https://www.bioagilytix.com)]
- 3. [adc.bocsci.com](https://www.adc.bocsci.com) [[adc.bocsci.com](https://www.adc.bocsci.com)]
- 4. [purepeg.com](https://www.purepeg.com) [[purepeg.com](https://www.purepeg.com)]
- 5. Chemical Modification of Linkers Provides Stable Linker–Payloads for the Generation of Antibody–Drug Conjugates - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 6. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- 7. The common types of linkers in ADC drugs and their cleavage mechanisms in vivo [[creativebiomart.net](https://www.creativebiomart.net)]
- 8. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 9. [njbio.com](https://www.njbio.com) [[njbio.com](https://www.njbio.com)]
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